

Personal protective equipment for handling 2,3-Difluoronitrobenzene

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Compound of Interest

Compound Name: 2,3-Difluoronitrobenzene

Cat. No.: B1293642

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Essential Safety and Handling Guide for 2,3-Difluoronitrobenzene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Difluoronitrobenzene**. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Physicochemical Properties

2,3-Difluoronitrobenzene is a chemical compound that requires careful handling due to its hazardous properties. It is classified with the signal word "Warning" and is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] Some sources also indicate it may be harmful if swallowed (H302).

Physicochemical Data Summary

The following table summarizes key quantitative data for **2,3-Difluoronitrobenzene**.

Property	Value	Source(s)
CAS Number	6921-22-8	[1] [2] [3]
Molecular Formula	C ₆ H ₃ F ₂ NO ₂	[1] [2] [4]
Molecular Weight	159.09 g/mol	[1] [2] [4]
Physical Form	Liquid	[4]
Boiling Point	219.0 ± 20.0 °C at 760 mmHg	
Flash Point	90 - 93.1 °C	[3]
Storage	Store at room temperature in a well-ventilated, locked place.	[1] [2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety. The required equipment is detailed below.

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).	[1]
Skin Protection	<p>- Gloves: Chemical-resistant, impervious gloves (e.g., Butyl rubber). Gloves must be inspected before use and changed immediately if contaminated.[1][5]</p> <p>- Clothing: Fire/flame resistant and impervious lab coat or a complete chemical protection suit.[1][6]</p>	[1][5][6]
Respiratory Protection	<p>- Standard Use: Handle only in a well-ventilated area or a chemical fume hood.[1]</p> <p>- High Concentrations/Spills: If ventilation is inadequate, exposure limits are exceeded, or irritation is experienced, a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387) must be used.[1][6]</p>	[1][6]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **2,3-Difluoronitrobenzene** is crucial. Follow these procedural steps to minimize risk.

Step 1: Preparation and Area Setup

- Verify Ventilation: Ensure the chemical fume hood is operational and certified.

- Assemble PPE: Don all required PPE as specified in the table above.
- Prepare Materials: Gather all necessary equipment, including non-sparking tools, and place absorbent, disposable bench paper in the work area.[\[1\]](#)
- Locate Safety Equipment: Confirm the location and functionality of the nearest emergency exit, safety shower, and eyewash station.

Step 2: Chemical Handling

- Transport: Transport the chemical in a sealed, properly labeled, and shatter-proof secondary container.
- Dispensing: Conduct all dispensing and handling operations inside the chemical fume hood.
- Avoid Contact: Avoid all contact with skin and eyes and prevent inhalation of vapors or mists.
[\[1\]](#)[\[6\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames. Use measures to prevent the buildup of electrostatic charge.[\[1\]](#)[\[6\]](#)
- Closure: Keep the container tightly closed when not in use.[\[1\]](#)

Step 3: Post-Handling and Decontamination

- Clean Up: Decontaminate all work surfaces after use.
- PPE Removal: Remove gloves and other disposable PPE using a technique that avoids skin contact. Dispose of them as contaminated waste.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.
[\[1\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [1]	[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention. [1]	[1]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from a specialist. [1]	[1]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [1]	[1]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Control Ignition: Remove all sources of ignition.[\[1\]](#)

- Contain Spill: Prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains or sewer systems.[[1](#)]
- Absorb: Cover the spill with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).[[7](#)]
- Collect: Using spark-proof tools, collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal.[[1](#)]

Disposal Plan

Proper disposal of **2,3-Difluoronitrobenzene** and associated waste is a legal and safety requirement.

Step 1: Waste Segregation

- Collect all waste containing **2,3-Difluoronitrobenzene**, including contaminated PPE and absorbent materials, in a dedicated, clearly labeled, and sealed hazardous waste container.

Step 2: Chemical Waste Disposal

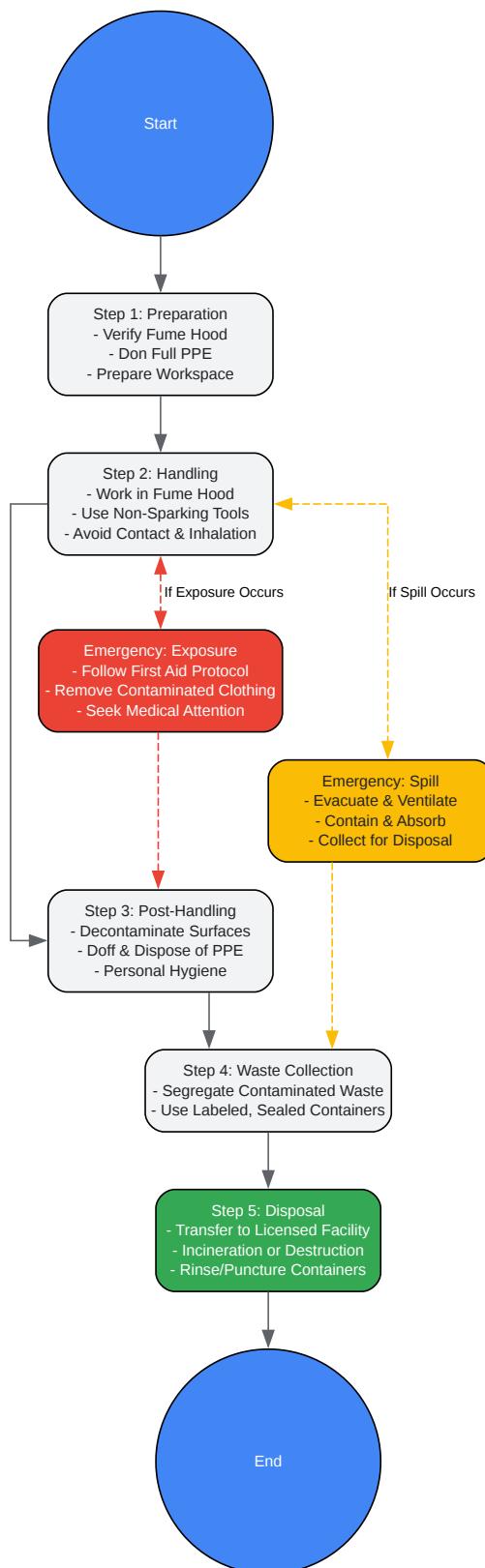
- The material must be disposed of through a licensed chemical destruction facility.[[1](#)]
- Controlled incineration with flue gas scrubbing is a suitable method.[[1](#)]
- Do not discharge the chemical or its containers into sewer systems or waterways.[[1](#)]

Step 3: Container Disposal

- Empty containers should be triple-rinsed with a suitable solvent.[[1](#)]
- The rinsate should be collected and treated as hazardous waste.
- After rinsing, containers can be offered for recycling or reconditioning, or they can be punctured to prevent reuse and disposed of in a sanitary landfill, in accordance with local regulations.[[1](#)]

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe management of **2,3-Difluoronitrobenzene** in a laboratory setting.



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Caption: Workflow for handling **2,3-Difluoronitrobenzene** from preparation to disposal.

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